

An In-depth Technical Guide to N-(hydroxymethyl)nonanamide: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name:	<i>N</i> -(hydroxymethyl)nonanamide
CAS No.:	130535-83-0
Cat. No.:	B137683

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Introduction

N-(hydroxymethyl)nonanamide, a member of the N-methylol amide class of compounds, presents a unique combination of a long aliphatic chain and a reactive hydroxymethyl group. This structure imparts amphiphilic properties and provides a site for further chemical modification, making it a molecule of interest in various fields, including polymer chemistry, drug delivery, and as a synthetic intermediate. The long nonanoyl chain suggests potential for self-assembly and interaction with lipophilic systems, while the N-hydroxymethyl group can act as a handle for crosslinking or conjugation. This guide provides a comprehensive overview of the known and predicted physical and chemical properties of **N-(hydroxymethyl)nonanamide**, along with protocols for its synthesis and characterization based on established chemical principles and data from analogous compounds.

Molecular Structure and Identifiers

N-(hydroxymethyl)nonanamide consists of a nine-carbon aliphatic amide chain (nonanamide) with a hydroxymethyl group attached to the nitrogen atom.

Identifier	Value	Source
CAS Number	130535-83-0	[1][2]
Molecular Formula	C ₁₀ H ₂₁ NO ₂	[1][2]
Molecular Weight	187.28 g/mol	[1]
IUPAC Name	N-(hydroxymethyl)nonanamide	[1]
Synonyms	N- hydroxymethylpelargonamide	[1]

Physical and Chemical Properties

Direct experimental data for **N-(hydroxymethyl)nonanamide** is limited. The following tables summarize computed properties and experimental data for the parent amide, nonanamide, to provide an informed estimation of its characteristics.

Table 1: Computed Physical and Chemical Properties of N-(hydroxymethyl)nonanamide

Property	Value	Source
XLogP3-AA	2.5	[1]
Hydrogen Bond Donor Count	2	[1]
Hydrogen Bond Acceptor Count	2	[1]
Rotatable Bond Count	8	[1]
Topological Polar Surface Area	49.3 Å ²	[1]
Exact Mass	187.157228913 Da	[1]

Table 2: Experimental Physical Properties of Nonanamide (Parent Compound)

Property	Value	Source
Physical Description	Solid	[3]
Melting Point	Not available	
Boiling Point	Not available	

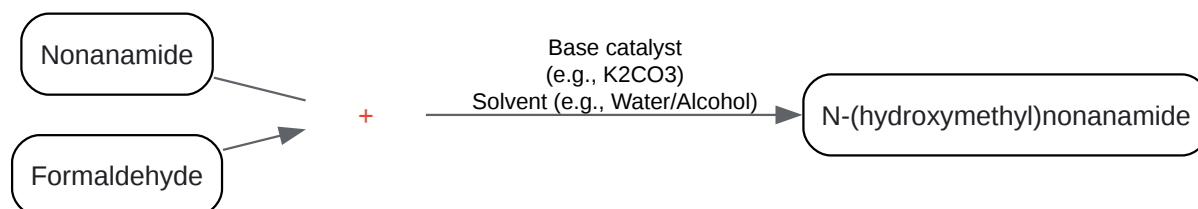
The introduction of the polar hydroxymethyl group is expected to increase the polarity and hydrogen bonding capacity of **N-(hydroxymethyl)nonanamide** compared to nonanamide. This would likely lead to a higher melting point and boiling point, and altered solubility characteristics.

Solubility

The solubility of **N-(hydroxymethyl)nonanamide** has not been empirically determined. However, based on its structure, it is expected to be soluble in a range of organic solvents. Its amphiphilic nature, with a long hydrophobic tail and a polar headgroup, may also impart surfactant-like properties. It is anticipated to have good solubility in polar organic solvents such as alcohols, and moderate solubility in less polar solvents. Its solubility in water is expected to be low.[4]

Synthesis of N-(hydroxymethyl)nonanamide

The synthesis of **N-(hydroxymethyl)nonanamide** can be achieved through the reaction of nonanamide with formaldehyde. This is a general and well-established method for the preparation of N-methylol amides.



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Caption: Synthesis of N-(hydroxymethyl)nonanamide.

Experimental Protocol: Synthesis of N-(hydroxymethyl)nonanamide

Materials:

- Nonanamide
- Formaldehyde (37% aqueous solution)
- Potassium carbonate (K_2CO_3)
- Ethanol
- Distilled water
- Diethyl ether
- Magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve nonanamide (1 equivalent) in a minimal amount of ethanol.
- Add an aqueous solution of formaldehyde (1.1 equivalents) to the flask.
- Add a catalytic amount of potassium carbonate (e.g., 0.1 equivalents).

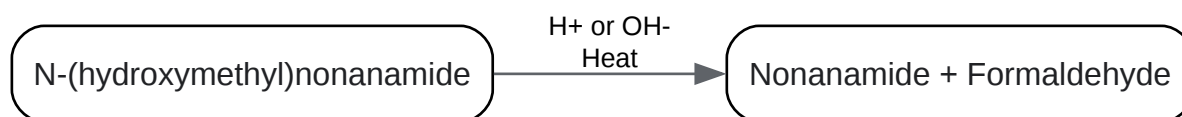
- Heat the reaction mixture to reflux and stir for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and add distilled water and diethyl ether.
- Separate the organic layer, and wash it sequentially with distilled water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude product.
- The crude **N-(hydroxymethyl)nonanamide** can be purified by recrystallization or column chromatography.

Chemical Reactivity and Stability

The chemical reactivity of **N-(hydroxymethyl)nonanamide** is primarily dictated by the N-hydroxymethyl functional group.

Hydrolysis

Under acidic or basic conditions, **N-(hydroxymethyl)nonanamide** can undergo hydrolysis to yield nonanamide and formaldehyde.^{[5][6]} This reaction is typically accelerated by heat.^{[7][8]}



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Caption: Hydrolysis of **N-(hydroxymethyl)nonanamide**.

Thermal Stability

N-methylol amides can exhibit limited thermal stability and may decompose upon heating to release formaldehyde.^{[9][10][11]} The decomposition temperature will depend on the specific structure of the molecule and the conditions.^{[12][13][14]}

Reactions of the Hydroxymethyl Group

The hydroxyl group can undergo typical reactions of primary alcohols, such as esterification and etherification, allowing for further functionalization of the molecule.

Spectroscopic Characterization

While no specific spectra for **N-(hydroxymethyl)nonanamide** are publicly available, the expected spectral characteristics can be predicted based on its structure and data from the parent compound, nonanamide.[3]

¹H NMR Spectroscopy

The ¹H NMR spectrum of **N-(hydroxymethyl)nonanamide** is expected to show the following key signals:

- A triplet corresponding to the terminal methyl group of the nonanoyl chain (around 0.9 ppm).
- A broad multiplet for the methylene groups of the alkyl chain (in the region of 1.2-1.6 ppm).
- A triplet for the methylene group adjacent to the carbonyl group (around 2.2 ppm).
- A doublet for the methylene group of the N-hydroxymethyl moiety (around 4.5-5.5 ppm), which may show coupling to the amide proton.
- A broad singlet for the amide proton (NH), the chemical shift of which will be concentration and solvent dependent.
- A broad singlet for the hydroxyl proton (OH), which is also dependent on concentration and solvent.

The presence of restricted rotation around the amide bond could lead to the observation of distinct signals for the protons of the hydroxymethyl group.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum is anticipated to display:

- A signal for the terminal methyl carbon (around 14 ppm).

- A series of signals for the methylene carbons of the alkyl chain (in the range of 22-35 ppm).
- A signal for the methylene carbon adjacent to the carbonyl group (around 36 ppm).
- A signal for the N-hydroxymethyl carbon (in the region of 60-70 ppm).
- A signal for the carbonyl carbon (around 175 ppm).

Infrared (IR) Spectroscopy

The IR spectrum of **N-(hydroxymethyl)nonanamide** should exhibit characteristic absorption bands for the functional groups present:

- O-H stretch: A broad band in the region of 3300-3500 cm^{-1} .
- N-H stretch: A moderate band around 3300 cm^{-1} .
- C-H stretch (aliphatic): Strong bands in the 2850-2960 cm^{-1} region.
- C=O stretch (amide I band): A strong absorption around 1640 cm^{-1} .
- N-H bend (amide II band): A moderate band around 1550 cm^{-1} .

Mass Spectrometry

In a mass spectrum, the molecular ion peak $[M]^+$ would be expected at $m/z = 187$.

Fragmentation patterns would likely involve the loss of the hydroxymethyl group ($-\text{CH}_2\text{OH}$, 31 Da) and cleavage of the alkyl chain.

Safety and Handling

No specific safety data sheet (SDS) is available for **N-(hydroxymethyl)nonanamide**. However, based on the general properties of amides and related compounds, it should be handled with care in a well-ventilated laboratory, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Some N-hydroxy amides have been shown to have toxicity.^[15] Avoid inhalation of dust or vapors and contact with skin and eyes.

Applications and Future Directions

N-(hydroxymethyl)nonanamide holds potential in several areas of research and development:

- **Polymer Science:** It can be used as a monomer or a crosslinking agent in the synthesis of functional polymers and hydrogels.
- **Drug Delivery:** Its amphiphilic nature could be exploited in the formulation of drug delivery systems, such as micelles or nanoparticles, for the encapsulation of hydrophobic drugs.
- **Surfactants and Emulsifiers:** The combination of a long alkyl chain and a polar headgroup suggests potential applications as a surfactant or emulsifying agent.
- **Organic Synthesis:** The reactive hydroxymethyl group makes it a useful intermediate for the synthesis of more complex molecules.

Further research is needed to fully elucidate the experimental properties and potential applications of this versatile molecule. The protocols and data presented in this guide provide a solid foundation for researchers and scientists to begin their investigations into the properties and utility of **N-(hydroxymethyl)nonanamide**.

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